

# Application Notes: Transvinylation Reactions Involving Phenyl Vinyl Ether

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## Compound of Interest

Compound Name: Phenyl vinyl ether

Cat. No.: B1213313

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## Introduction

Transvinylation is a powerful and versatile chemical transformation for the synthesis of vinyl ethers, which are valuable building blocks in organic synthesis and polymer science. This reaction involves the transfer of a vinyl group from a vinyl ether to an alcohol or phenol. **Phenyl vinyl ether** is often utilized as an efficient vinyl group donor in these reactions, which can be catalyzed by various transition metals, including palladium, ruthenium, and iridium. Additionally, recent advancements have demonstrated the utility of **phenyl vinyl ether** in photoredox-catalyzed reactions, where it can serve as a latent ethylene surrogate.<sup>[1]</sup> These methods offer alternatives to traditional vinyl ether syntheses, such as those involving acetylene, and are compatible with a wide range of functional groups.

## Applications

Transvinylation reactions using **phenyl vinyl ether** are crucial for:

- **Synthesis of Complex Molecules:** Vinyl ethers are key intermediates in various organic reactions, including Diels-Alder cycloadditions, Claisen rearrangements, and hydroformylations.<sup>[2]</sup>
- **Polymer Science:** Functionalized vinyl ethers are monomers for producing polymers with applications in adhesives, coatings, and stimuli-sensitive materials.

- **Drug Development:** The introduction of a vinyl ether moiety can be a key step in the late-stage functionalization of medically relevant molecules.<sup>[1]</sup> The resulting compounds are often used in the synthesis of pharmaceuticals and bioactive compounds.

## Reaction Mechanisms and Workflows

The mechanism of transvinylation can vary depending on the catalyst employed. Transition metal-catalyzed pathways often involve the coordination of the alcohol and vinyl ether to the metal center, followed by an exchange of the alkoxy groups. In contrast, photoredox catalysis proceeds through a radical-mediated pathway.

## General Experimental Workflow

The following diagram illustrates a typical workflow for a transition metal-catalyzed transvinylation reaction.

Caption: General experimental workflow for transvinylation.

## Palladium-Catalyzed Transvinylation Mechanism

Palladium complexes, particularly with bidentate nitrogen ligands, are effective catalysts for the transvinylation of alcohols. The catalytic cycle is believed to proceed through the formation of a palladium alkoxide intermediate.

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## References

- 1. N,N-Dimethylformamide-stabilised palladium nanoparticles combined with bathophenanthroline as catalyst for transfer vinylation of alcohols from vinyl ether - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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- To cite this document: BenchChem. [Application Notes: Transvinilation Reactions Involving Phenyl Vinyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213313#transvinilation-reactions-involving-phenyl-vinyl-ether]

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